# Safety data sheet SDS for Ethidium-d5 bromide

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *Ethidium-d5 Bromide* |
| *CAS No.:* | *1579939-34-6* |
| *Cat. No.:* | *B583829* |

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# Technical Safety Guide: Ethidium-d5 Bromide

## Precision Handling for Deuterated Internal Standards

## Executive Summary & Core Directive

**Ethidium-d5 bromide** is a stable isotope-labeled analog of the ubiquitous nucleic acid stain, Ethidium Bromide (EtBr). While chemically nearly identical to its parent compound, its application differs significantly: it serves primarily as an internal standard for mass spectrometry (MS) and NMR quantitation of EtBr residues in environmental or biological samples.

The Safety Paradox: Because it is used in minute quantities (milligrams) for analytical standards, researchers often underestimate the risk compared to the bulk EtBr used in gel electrophoresis. However, the toxicity profile remains unchanged: it is a potent mutagen and suspected carcinogen. This guide synthesizes the rigorous safety protocols of standard EtBr with the precision handling required for high-value isotopic standards.

## Chemical Identity & Physical Properties

Distinction is critical. While regulatory bodies often group isotopologues under the parent CAS for hazard classification, the physical mass difference is the key analytical differentiator.

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| Property | Ethidium Bromide (Parent) | Ethidium-d5 Bromide (Deuterated) |
|---|---|---|
| CAS Number | 1239-45-8 | Varies by synthesis (Generic: 1239-45-8 labeled) |
| Formula | | |
| Molecular Weight | 394.31 g/mol | ~399.34 g/mol (approx. +5 Da) |
| Appearance | Dark red/purple crystalline powder | Dark red/purple crystalline powder |
| Solubility | Water (40 g/L), Methanol | Water, Methanol |
| Excitation/Emission | ~300, 518 nm / ~605 nm | Identical fluorescence properties |
| Primary Use | DNA Staining (Gel Electrophoresis) | MS Internal Standard / NMR Tracer |

# Hazard Identification & Mechanism of Action

GHS Classification: Acute Toxicity (Oral/Inhalation), Germ Cell Mutagenicity (Category 2).[1][2]

## The Mechanism of Toxicity: DNA Intercalation

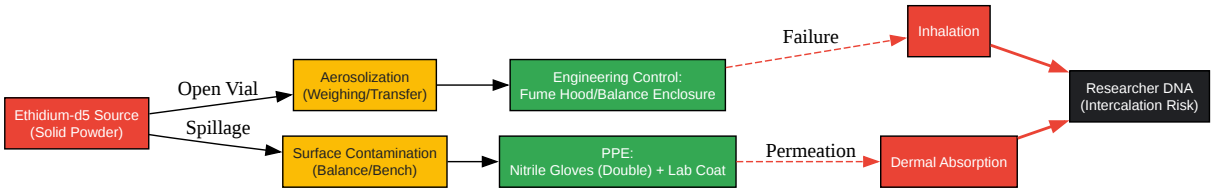
**Ethidium-d5 bromide** retains the planar tricyclic phenanthridine ring system of the parent compound. Its toxicity is not metabolic; it is mechanical.

- Insertion: The planar ring slides (intercalates) between stacked base pairs of double-stranded DNA.[3][4]
- Deformation: This unwinds the DNA helix by approximately 26° per molecule bound.
- Replication Error: During DNA replication, this deformation causes DNA polymerase to insert or delete base pairs (frameshift mutation).
- Result: If uncorrected, this leads to non-functional proteins or uncontrolled cell division (cancer).

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## Exposure Pathway Visualization

The following diagram maps the critical control points where exposure must be intercepted.




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Caption: Critical Control Points (Green) isolate the Source (Red) from the Receptor. Failure at barriers leads to direct DNA intercalation risk.

# Operational Handling: The "Zero-Exposure" Protocol

Handling deuterated standards requires higher precision than bulk staining. The high cost of d5-EtBr often leads to handling small, static-prone amounts.

## Personal Protective Equipment (PPE) Matrix

- Gloves:NITRILE ONLY. Latex is permeable to EtBr.
  - Protocol: Double-gloving is mandatory. Change the outer pair immediately if splashed.
- Respiratory: Handling powder requires a certified chemical fume hood. If a hood is unavailable (rare), a P95/N95 respirator is the absolute minimum backup, though discouraged.
- Eye Protection: Chemical splash goggles (ANSI Z87.1).

## Preparation of Analytical Standards (Step-by-Step)

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Objective: Prepare a stock solution for Mass Spec (e.g., 1 mg/mL) without aerosolizing the powder.

- Static Control: Deuterated powders are often dry and static-prone. Use an anti-static gun or ionizing bar near the balance if available.
- Weighing:
  - Place a tared amber glass vial inside the analytical balance.
  - Transfer the solid Ethidium-d5 inside the fume hood if possible, or use a balance enclosure.
  - Never weigh EtBr on an open bench.
- Solvation:
  - Add the solvent (typically water or methanol) directly to the vial containing the solid.
  - Do not transfer the solid to a liquid; this creates dust.
  - Cap immediately and vortex until dissolved.
- Labeling: Mark as "HIGH HAZARD: MUTAGEN - Ethidium-d5".

# Disposal & Decontamination

Because Ethidium-d5 is used in small quantities, large-scale incineration is often overkill. The Activated Charcoal Filtration method is the industry standard for liquid waste.

## Validated Destruction Methods

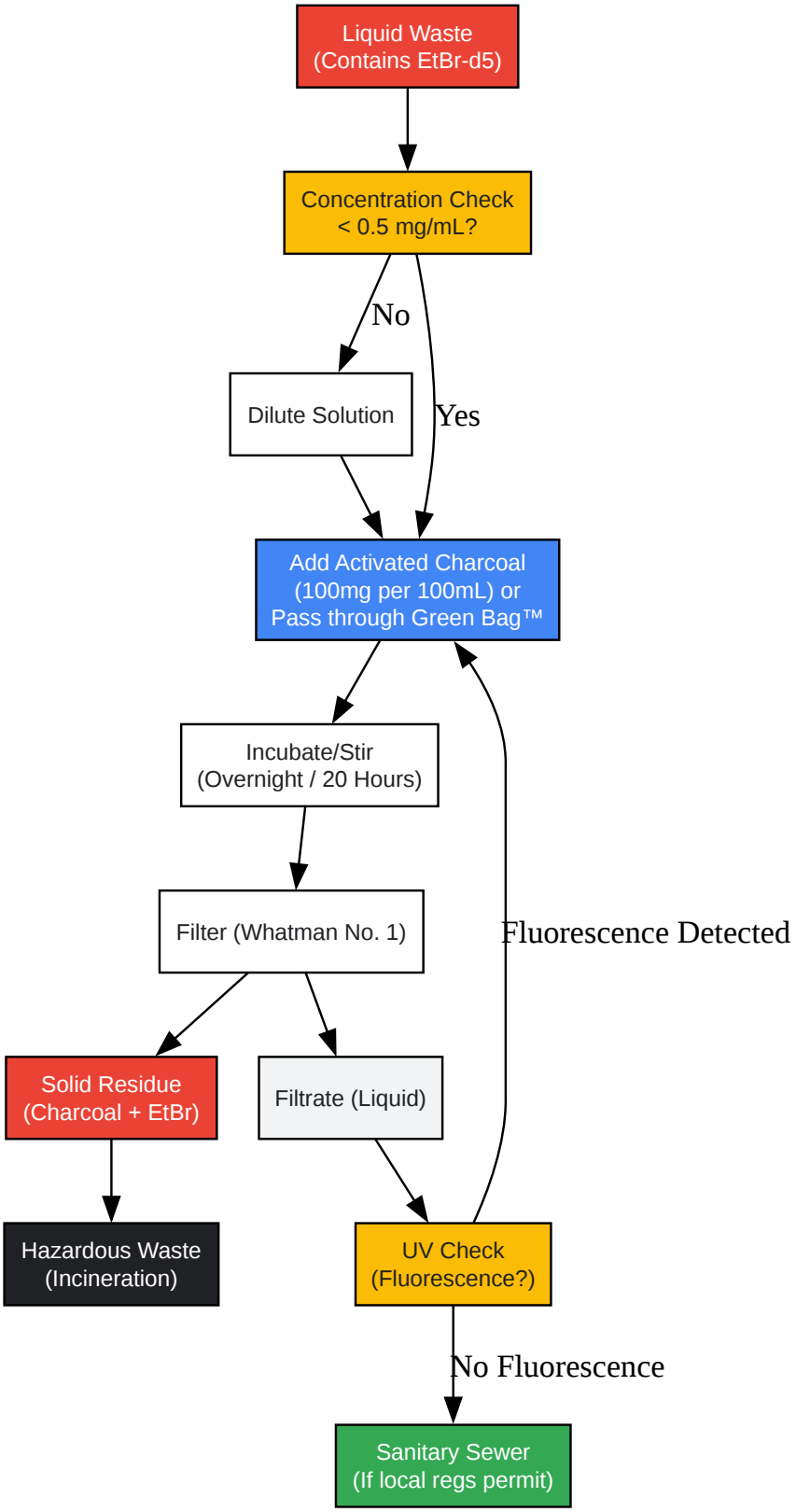
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| Method | Efficacy | Notes |
|---|---|---|
| Incineration | 100% | Required for solids, heavily contaminated debris, and concentrated stocks (>1 mg/mL). |
| Charcoal Filtration | >99% Removal | Best for dilute buffers/liquid waste. The charcoal captures the EtBr; the filtrate can often be sewered (check local regulations). |
| Chemical Destruction | Variable | Methods using bleach (hypochlorite) are NOT recommended as they can generate mutagenic byproducts. Use Lunn & Sansone method (Hypophosphorous acid) if chemical destruction is required.[5] |

## Charcoal Filtration Workflow

Use this workflow for liquid waste generated during LC-MS or NMR sample prep.

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Caption: The Activated Charcoal method concentrates the hazard into a solid for incineration, allowing the liquid volume to be discharged safely.

## Emergency Response

Spill of Solid Powder (High Risk):

- Evacuate: Clear the immediate area.
- PPE: Don double nitrile gloves, lab coat, and respiratory protection (N95 minimum).
- Cover: Gently cover the powder with wet paper towels to prevent aerosolization.
- Clean: Wipe up carefully. Use a UV light (254 nm) to verify removal of all fluorescent residue.
- Decontaminate: Wash area with a decontamination solution (e.g., ethanol/water mix) and re-check with UV.

First Aid:

- Skin Contact: Wash with soap and copious water for 15 minutes. Do not scrub hard (abrades skin, increasing absorption).
- Eye Contact: Flush for 15 minutes. Seek medical attention.

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